

# Section 1: Introduction and Strategic Importance

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## Compound of Interest

Compound Name: *Pyridin-4-YL-methanethiol*

Cat. No.: *B154844*

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**Pyridin-4-YL-methanethiol** (CAS No. 1822-53-3), also known as 4-(mercaptomethyl)pyridine, is a pivotal heterocyclic building block in modern medicinal chemistry and materials science.[\[1\]](#) [\[2\]](#) Its unique structure, combining a pyridine ring with a reactive methanethiol group, makes it a versatile intermediate for synthesizing a wide array of complex molecules, including novel pharmaceuticals and agrochemicals.[\[1\]](#) The thiol moiety provides a reactive handle for various chemical transformations, while the pyridine group can influence solubility, participate in hydrogen bonding, and coordinate with metal ions.[\[1\]](#)[\[3\]](#)[\[4\]](#)

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It outlines the critical safety protocols, handling procedures, and fundamental properties of **Pyridin-4-YL-methanethiol**, ensuring its effective and safe application in a laboratory setting. Adherence to these guidelines is paramount to mitigating risks and achieving reliable, reproducible results.

## Section 2: Physicochemical Properties

Understanding the fundamental properties of **Pyridin-4-YL-methanethiol** is the first step toward safe and effective handling. The compound is a colorless to slightly yellow liquid characterized by a pungent, sulfurous odor.[\[1\]](#) Key quantitative data are summarized below.

Property	Value	Source(s)
CAS Number	1822-53-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NS	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	125.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	109-111 °C (at 8 Torr)	<a href="#">[1]</a> <a href="#">[5]</a>
Predicted Density	1.107 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[5]</a>
Predicted pKa	8.25 ± 0.10	<a href="#">[1]</a> <a href="#">[5]</a>

## Section 3: Hazard Identification and Toxicological Profile

**Pyridin-4-YL-methanethiol** is classified as a hazardous substance and must be handled with appropriate caution.[\[2\]](#) The primary hazards are associated with its irritant nature and acute toxicity upon exposure through multiple routes.[\[2\]](#)[\[4\]](#)

### GHS Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[\[2\]](#)[\[4\]](#)
- Acute Toxicity, Dermal (Category 4): H312 - Harmful in contact with skin.[\[2\]](#)[\[4\]](#)
- Skin Irritation (Category 2): H315 - Causes skin irritation.[\[2\]](#)[\[4\]](#)
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[\[2\]](#)[\[4\]](#)
- Acute Toxicity, Inhalation (Category 4): H332 - Harmful if inhaled.[\[2\]](#)[\[4\]](#)

The toxicological profile is largely dictated by the thiol (-SH) group, which can interact with biological systems, and the pyridine moiety. Thiols are known for their pungent odors and potential to cause irritation.[\[6\]](#) Inhalation of vapors can lead to respiratory tract irritation, while skin or eye contact can result in significant irritation.[\[2\]](#)[\[7\]](#) Ingestion is harmful and requires immediate medical attention.[\[8\]](#)

## Section 4: Safe Handling, Storage, and Engineering Controls

A multi-layered approach to safety, incorporating engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for mitigating the risks associated with **Pyridin-4-YL-methanethiol**.

### Engineering Controls

- Ventilation: All work with this compound must be conducted in a certified chemical fume hood to minimize inhalation exposure.[9][10] The ventilation system should be adequate to maintain vapor concentrations well below any established exposure limits.[11]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[6]

### Personal Protective Equipment (PPE)

The use of appropriate PPE is the final barrier between the researcher and the chemical.

- Eye and Face Protection: Chemical safety goggles are mandatory.[8][10] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection: A flame-retardant lab coat and full-length pants should be worn.[12] Chemical-resistant gloves, such as nitrile gloves, must be worn when handling the compound.[9] Always inspect gloves for integrity before use and change them immediately if contamination occurs.[13]
- Respiratory Protection: Under normal fume hood use, additional respiratory protection is not typically required. However, in the event of a ventilation failure or a large spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[8][14]

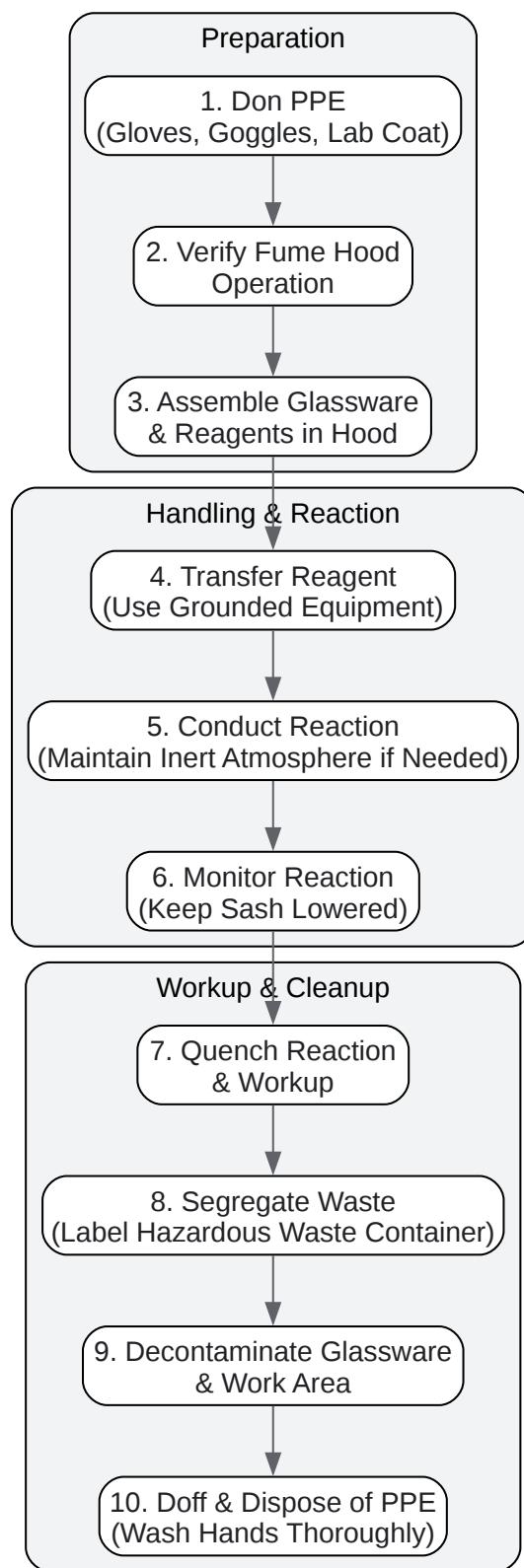
### Administrative Controls and Work Practices

- Hygiene: Avoid eating, drinking, or smoking in the laboratory.[8][12] Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[13]

- Labeling: All containers of **Pyridin-4-YL-methanethiol** must be clearly labeled with the chemical name and all relevant GHS hazard pictograms and statements.[15]
- Storage: Store the compound in a cool, dry, and well-ventilated area designated for hazardous chemicals.[8][9][12] The container should be kept tightly closed to prevent the release of vapors and potential oxidation of the thiol group.[6][12] Some sources recommend storage in a freezer under an inert nitrogen atmosphere to ensure long-term stability.[6]
- Incompatibilities: Store separately from strong oxidizing agents, strong acids, and strong bases.[6][14]

## General Laboratory Workflow Diagram

The following diagram illustrates a standard workflow for the safe handling of **Pyridin-4-YL-methanethiol**.



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Caption: Standard laboratory workflow for handling **Pyridin-4-YL-methanethiol**.

## Section 5: Emergency Procedures

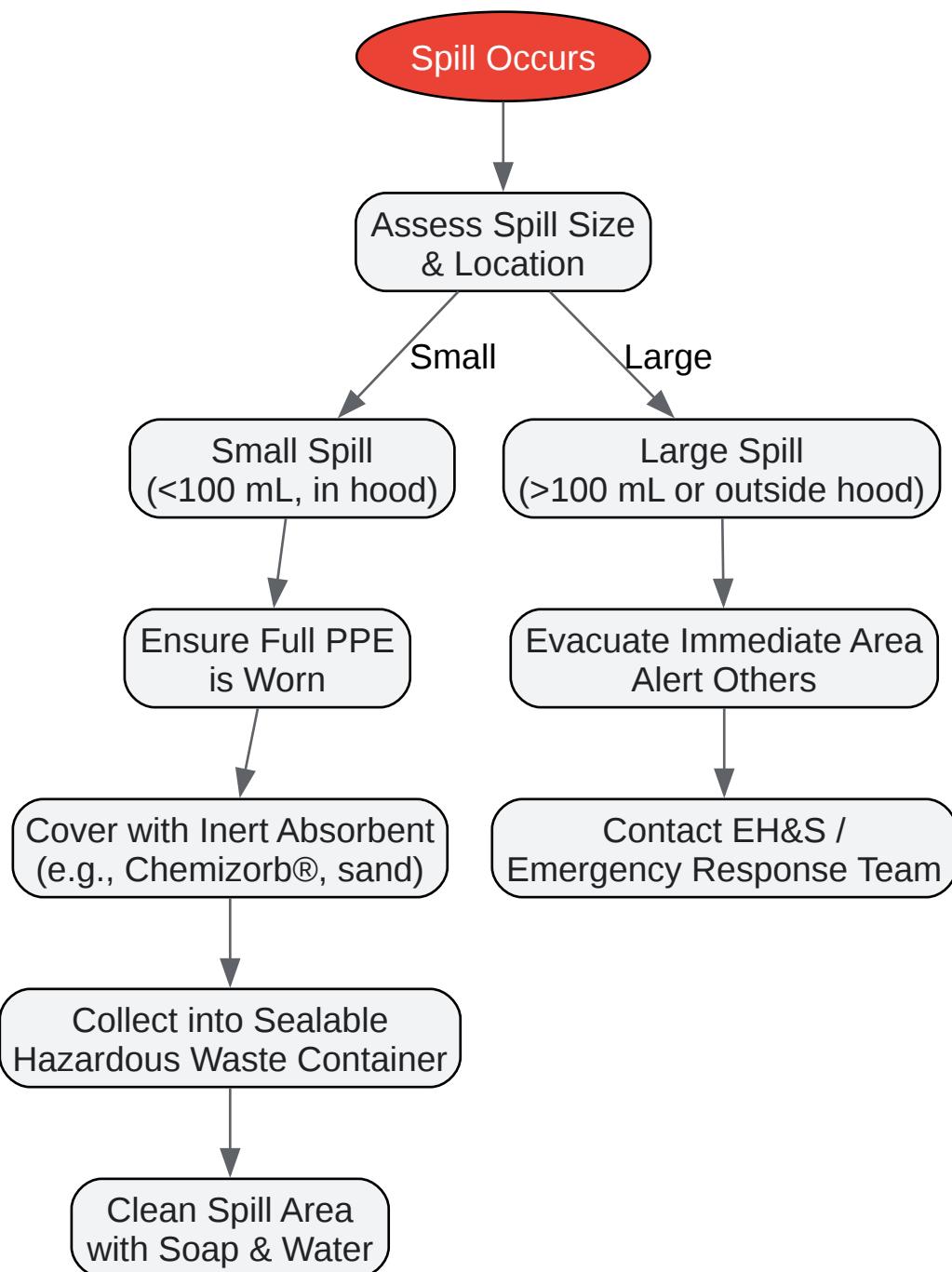
Preparedness is key to managing accidental exposures or spills effectively.

### First Aid Measures

- Inhalation: Immediately move the affected person to fresh air.[10][16] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[13]
- Skin Contact: Immediately remove all contaminated clothing.[12] Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[10][11] Seek medical attention if irritation develops or persists.[17]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[12] Remove contact lenses if present and easy to do.[16] Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting.[15] Rinse the mouth with water and seek immediate medical attention.[8][12]

### Spill Response

In the event of a spill, evacuate non-essential personnel and ensure the area is well-ventilated. [8] Remove all sources of ignition.[12] The response should be guided by the size and location of the spill.



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